

Application Notes and Protocols: Benzyl Diazoacetate in C-H Insertion Reactions

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Compound of Interest

Compound Name: Benzyl diazoacetate

Cat. No.: B2969527

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Introduction

Carbon-hydrogen (C-H) bond functionalization has emerged as a powerful strategy in organic synthesis, offering a more atom-economical and efficient alternative to traditional pre-functionalization approaches.[1] Among the various reagents employed for this purpose, **benzyl diazoacetate** is a versatile precursor for the in situ generation of carbenes. When catalyzed by transition metals, particularly rhodium and iridium complexes, these carbenes can undergo insertion into a wide range of C-H bonds, forging new carbon-carbon bonds with high levels of control and selectivity.[2][3] This methodology is invaluable for the late-stage functionalization of complex molecules, providing rapid access to novel analogs in drug discovery and development.

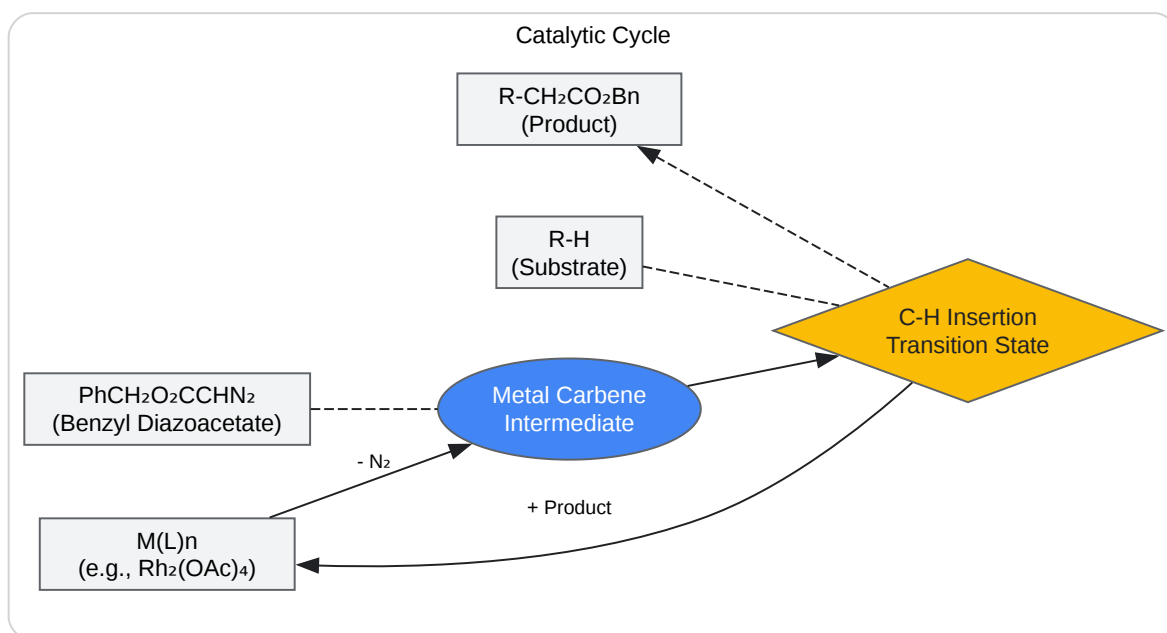
These application notes provide an overview of the key concepts, catalyst systems, and experimental protocols associated with the use of **benzyl diazoacetate** in C-H insertion reactions.

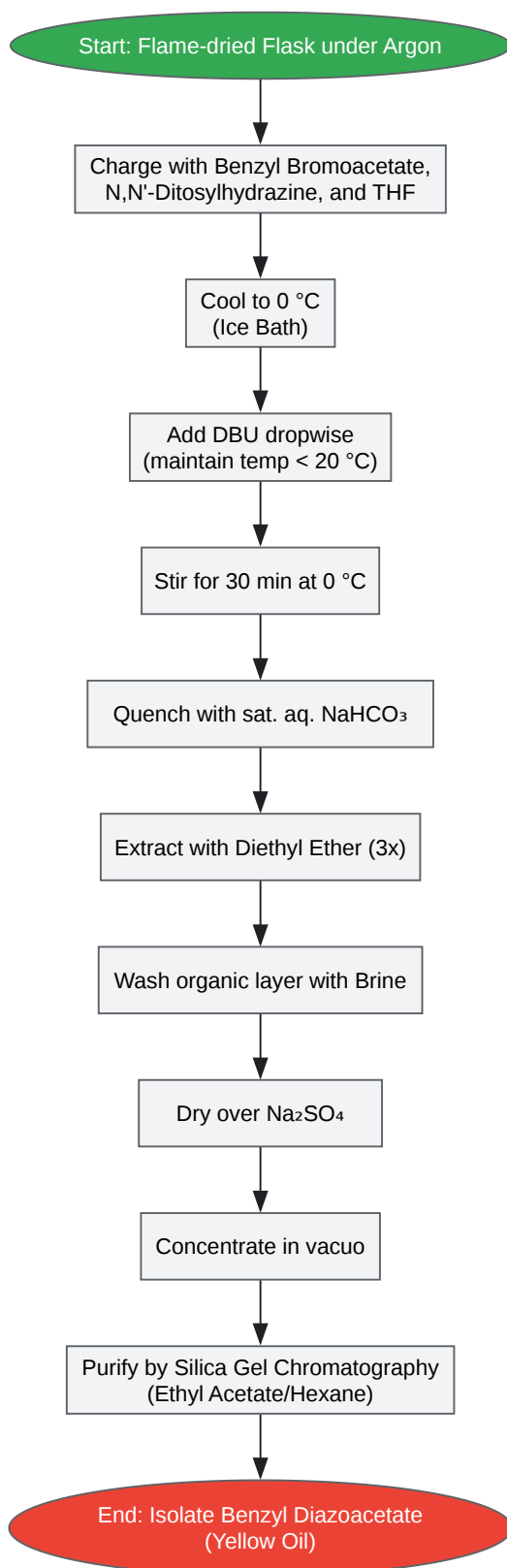
Application Notes

General Mechanism of Catalytic C-H Insertion

The catalytic cycle for metal-catalyzed C-H insertion with **benzyl diazoacetate** begins with the reaction of the diazo compound with a transition metal catalyst (e.g., a dirhodium(II) complex). This step involves the extrusion of dinitrogen (N₂) to form a highly reactive metal-carbene

intermediate.^[3] This electrophilic carbene then undergoes a concerted, asynchronous insertion into a C-H bond of the substrate. The reaction concludes with the dissociation of the product, regenerating the active catalyst for the next cycle.





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References

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